

Ebenifoline E-II: A Technical Overview of a Cytotoxic Sesquiterpene Alkaloid

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Compound of Interest

Compound Name: Ebenifoline E-II

Cat. No.: B14864393

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CAS Number: 133740-16-6 Molecular Formula: C₄₈H₅₁NO₁₈ Molecular Weight: 929.9 g/mol

Introduction

Ebenifoline E-II is a naturally occurring sesquiterpene pyridine alkaloid isolated from the stems and leaves of *Euonymus laxiflorus*.^[1] Structurally, it belongs to a complex class of natural products known for their diverse biological activities. Initial investigations have highlighted the cytotoxic potential of **Ebenifoline E-II**, suggesting its potential as a lead compound in the development of novel anticancer agents. This technical guide provides a comprehensive overview of the available scientific data on **Ebenifoline E-II**, including its chemical properties, biological activity with a focus on cytotoxicity, and relevant (though limited) experimental details.

Chemical and Physical Properties

Ebenifoline E-II is a white powder, soluble in organic solvents such as chloroform, dichloromethane, ethyl acetate, DMSO, and acetone.^{[1][2]} A summary of its key chemical identifiers is provided in the table below.

Property	Value	Reference
CAS Number	133740-16-6	[1]
Molecular Formula	C ₄₈ H ₅₁ NO ₁₈	[3]
Molecular Weight	929.9	[3]
Purity	≥98% (Commercially available)	[2][3]
Source	Euonymus laxiflorus	[1]

Biological Activity: Cytotoxicity

The primary biological activity reported for **Ebenifoline E-II** is its cytotoxicity.[1] A foundational study by Kuo et al. (2003) identified this property. While the full, detailed quantitative data from this initial study is not widely available, the consistent reporting of its cytotoxic nature across multiple chemical supplier databases underscores this key characteristic.

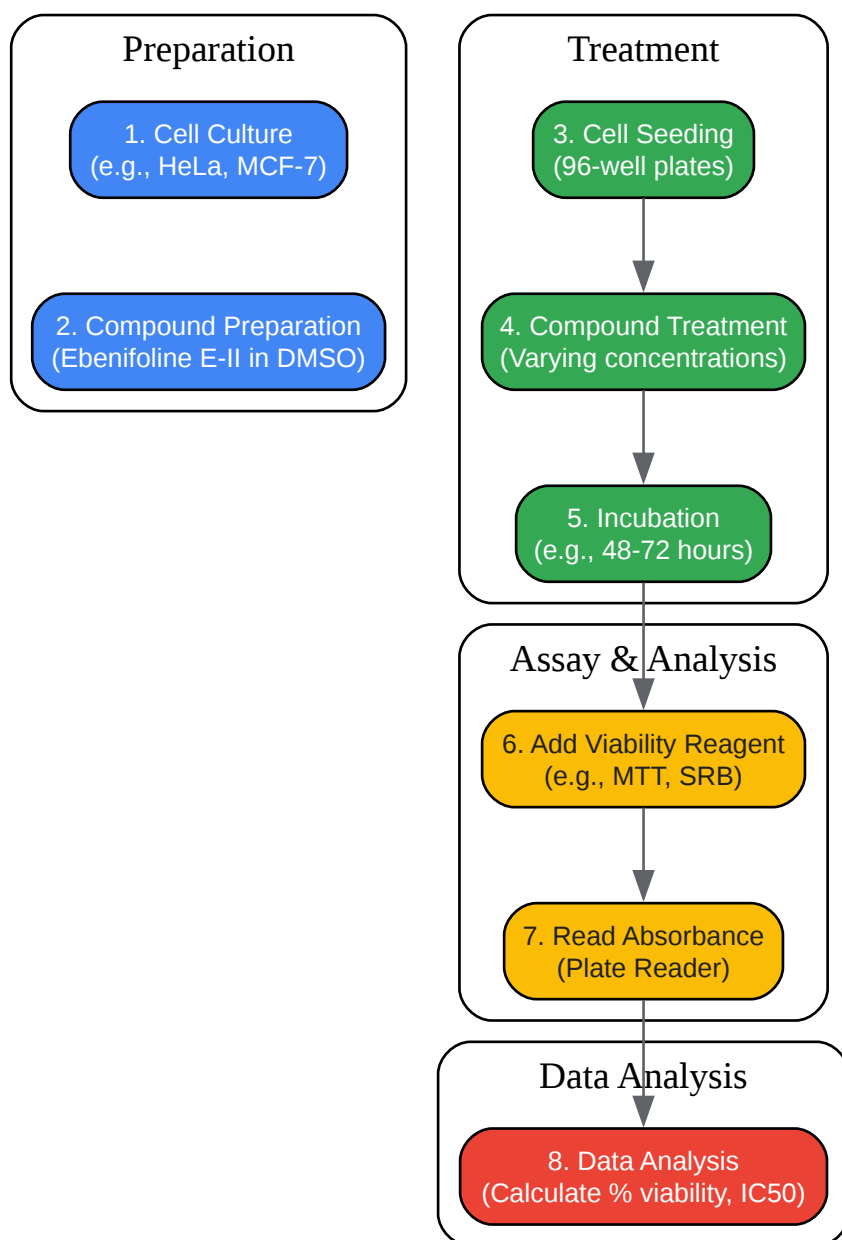
Unfortunately, specific details regarding the cell lines tested, the IC₅₀ values, and the precise mechanism of its cytotoxic action have not been extensively reported in publicly accessible literature. The general understanding is that like many sesquiterpene alkaloids, **Ebenifoline E-II** likely interferes with fundamental cellular processes, leading to cell death.

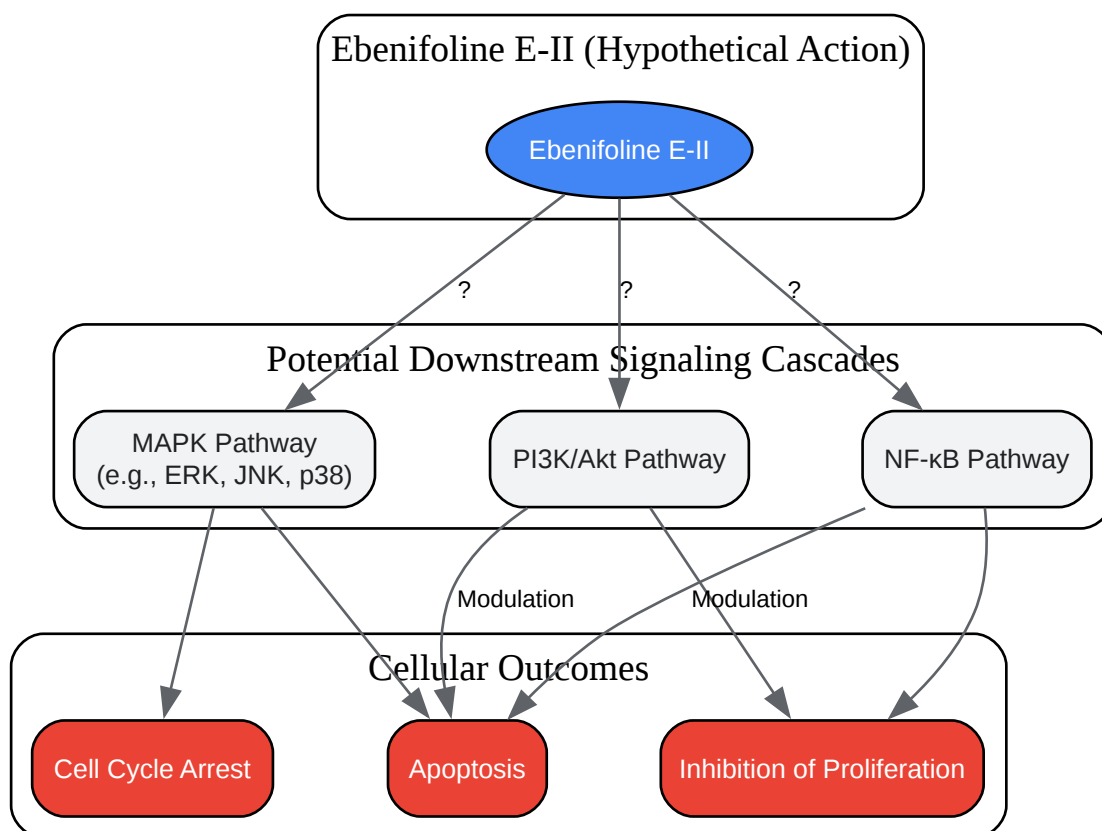
Experimental Protocols

Detailed experimental protocols for the isolation and cytotoxicity testing of **Ebenifoline E-II** are not readily available in the public domain. However, based on standard practices for the evaluation of cytotoxic natural products, a representative methodology can be outlined.

General Cytotoxicity Assay Protocol (e.g., MTT or SRB Assay)

This protocol describes a general workflow for assessing the cytotoxic activity of a compound like **Ebenifoline E-II** against cancer cell lines.





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References

- 1. Efficient and modular synthesis of ibogaine and related alkaloids - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Modulation of T cell immune functions by the prostaglandin E(2) - cAMP pathway in chronic inflammatory states - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Unified Synthesis of Polycyclic Alkaloids by Complementary Carbonyl Activation - PMC [pmc.ncbi.nlm.nih.gov]

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